

Introduction: The Significance of the Pyrazole Sulfonyl Fluoride Scaffold

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Trimethyl-1H-pyrazole-4-sulfonyl fluoride*

Cat. No.: *B15267868*

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The pyrazole nucleus is a privileged scaffold in medicinal chemistry, forming the core of numerous approved pharmaceutical agents.^[1] Its metabolic stability and versatile synthetic handles have made it a cornerstone in drug discovery.^[1] When functionalized at the 4-position with a sulfonyl fluoride group, the resulting molecule, **1,3,5-trimethyl-1H-pyrazole-4-sulfonyl fluoride**, becomes a valuable building block for covalent chemistry and fragment-based drug design.

The sulfonyl fluoride moiety is of particular interest due to its unique balance of stability and reactivity.^[2] Unlike the more reactive sulfonyl chlorides, sulfonyl fluorides are generally more resistant to hydrolysis and thermolysis, yet they can be selectively activated to react with nucleophilic residues in a biological context.^{[2][3]} This property is the foundation of Sulfur(VI) Fluoride Exchange (SuFEx) chemistry, a powerful click chemistry reaction that has found broad applications in synthesizing diverse molecular libraries. This guide provides a comprehensive overview of the known and inferred physical properties of **1,3,5-trimethyl-1H-pyrazole-4-sulfonyl fluoride**, offering critical data for its application in research and development.

Molecular Identity and Core Physical Properties

Direct experimental data for **1,3,5-trimethyl-1H-pyrazole-4-sulfonyl fluoride** is limited in peer-reviewed literature. However, we can characterize the compound through its molecular identity and infer its properties by examining its close analogue, 1,3,5-trimethyl-1H-pyrazole-4-sulfonyl chloride, and the general physicochemical differences between sulfonyl fluorides and chlorides.

Property	1,3,5-trimethyl-1H-pyrazole-4-sulfonyl Fluoride	1,3,5-trimethyl-1H-pyrazole-4-sulfonyl Chloride (Analogue)
CAS Number	882670-22-6[4]	59340-27-1[5]
Molecular Formula	C ₆ H ₉ FN ₂ O ₂ S	C ₆ H ₉ ClN ₂ O ₂ S[5]
Molecular Weight	192.21 g/mol [4]	208.67 g/mol [5]
Physical Form	Solid (inferred)	Pale yellow solid[6] / Solid or Semi-solid
Melting Point	Not reported	~39 °C[5]
Boiling Point	Not reported	312.4 °C (Predicted)[5]
Density	Not reported	1.45 g/cm ³ (Predicted)[5]

Expert Insight: Sulfonyl fluorides are generally more thermally and chemically robust when contrasted with their sulfonyl chloride congeners.[3] The S-F bond is significantly stronger than the S-Cl bond, rendering the fluoride derivative less susceptible to hydrolysis and more stable for storage and handling. While the melting point of the fluoride is not documented, it is expected to be a solid at room temperature, similar to the chloride. Its solubility profile is anticipated to be similar to other organic sulfonyl fluorides, showing good solubility in polar aprotic solvents like DMF and DMSO, and limited solubility in aqueous solutions.[7]

Synthesis and Reactivity: A Validated Workflow

The synthesis of **1,3,5-trimethyl-1H-pyrazole-4-sulfonyl fluoride** is not explicitly detailed in the available literature. However, a robust, high-yield synthesis for the corresponding sulfonyl chloride is well-documented, providing a validated pathway to the pyrazole core and a likely precursor for the target compound via a halogen exchange (halex) reaction.[3][6]

Experimental Protocol: Synthesis of 1,3,5-trimethyl-1H-pyrazole-4-sulfonyl Chloride

This two-step protocol provides a reliable method for obtaining the key precursor.

Step 1: N-Methylation of 3,5-dimethyl-1H-pyrazole[6]

- To a solution of 3,5-dimethyl-1H-pyrazole (30 g, 312 mmol) in 210 mL of THF at 0 °C, add potassium tert-butoxide (63 g, 561.7 mmol) in portions under a nitrogen atmosphere.
- Allow the reaction mixture to warm to 25–30 °C and stir for 40 minutes.
- Add a solution of methyl iodide (57.6 g, 405.7 mmol) in 90 mL of THF to the reaction mixture over 30 minutes.
- Stir the reaction at 25–30 °C for 16 hours, monitoring completion by TLC.
- Upon completion, perform an appropriate aqueous workup and isolate the product, 1,3,5-trimethyl-1H-pyrazole.

Causality and Expertise: The use of a strong, non-nucleophilic base like potassium tert-butoxide is critical for the efficient deprotonation of the pyrazole N-H without competing side reactions. Tetrahydrofuran (THF) is an excellent solvent choice due to its ability to solvate both the pyrazole salt and the alkylating agent.

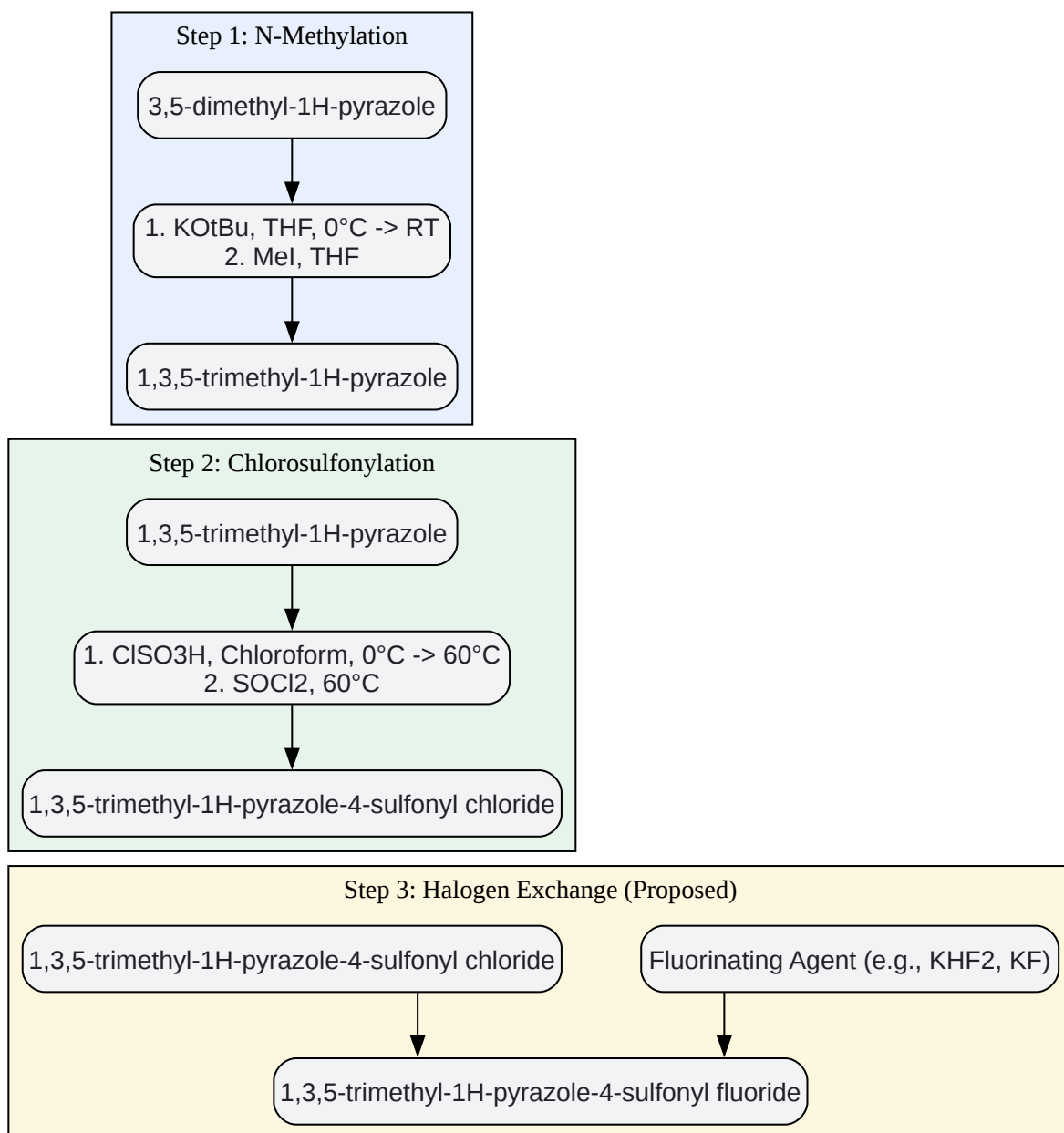
Step 2: Chlorosulfonylation of 1,3,5-trimethyl-1H-pyrazole[6]

- Prepare a solution of 1,3,5-trimethyl-1H-pyrazole (25 g, ~227 mmol, assuming product from Step 1) in 75 mL of chloroform.
- In a separate flask under a nitrogen atmosphere, cool a solution of chlorosulfonic acid (166.7 g, 1.43 mol) in 175 mL of chloroform to 0 °C.
- Slowly add the pyrazole solution to the stirred chlorosulfonic acid solution.
- Raise the temperature to 60 °C and continue stirring for 10 hours.
- Add thionyl chloride (40.8 g, 343.2 mmol) to the reaction mixture at 60 °C over 20 minutes.

- Stir for an additional 2 hours at 60 °C, monitoring by TLC.
- After completion, carefully quench the reaction and perform extraction and purification to yield 1,3,5-trimethyl-1H-pyrazole-4-sulfonyl chloride as a pale yellow solid.[6]

Causality and Expertise: Chlorosulfonic acid is a powerful sulfonating agent. The large excess used ensures complete reaction at the electron-rich C4 position of the pyrazole ring. The subsequent addition of thionyl chloride is a standard procedure to convert any sulfonic acid byproduct into the desired sulfonyl chloride, maximizing the yield.

Logical Workflow for Synthesis



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